Technical Support Center: RS 504393 Dose-Response Curve Optimization

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Compound of Interest	
Compound Name:	*RS 504393*
CAS No.:	*300816-15-3*
Cat. No.:	*B1680065*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers utilizing **RS 504393**, a selective CCR2 chemokine receptor antagonist. The information is tailored to assist in the optimization of dose-response curve experiments.

Frequently Asked Questions (FAQs)

Q1: What is **RS 504393** and what is its primary mechanism of action?

RS 504393 is a potent and highly selective antagonist of the C-C chemokine receptor 2 (CCR2).[1] Its primary mechanism of action is to block the binding of the chemokine CCL2 (also known as monocyte chemoattractant protein-1 or MCP-1) to CCR2. This inhibition prevents the downstream signaling cascades that lead to monocyte and macrophage recruitment to sites of inflammation.[2][3]

Q2: What are the reported IC50 values for **RS 504393**?

The half-maximal inhibitory concentration (IC50) of **RS 504393** can vary depending on the assay format. Reported values are summarized in the table below.

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Q3: How should I prepare and store **RS 504393** stock solutions?

RS 504393 is soluble in DMSO up to 10 mM. For long-term storage, it is recommended to prepare a high-concentration stock solution in DMSO and store it at -20°C or -80°C.[4] When preparing working solutions, it is crucial to dilute the DMSO stock into your aqueous buffer. To avoid precipitation, ensure the final DMSO concentration in your assay is low (typically below 0.5%) and perform dilutions in a stepwise manner with constant mixing.[4]

Q4: Which cell lines are suitable for studying **RS 504393** activity?

Cell lines that endogenously express CCR2 are ideal for studying the effects of **RS 504393**. Commonly used cell lines include the human monocytic cell line THP-1 and the murine monocyte cell line WEHI-274.1.[2] Additionally, cell lines stably transfected with human CCR2b, such as CCR2-CHL (Chinese hamster lung) cells, can be used.[5]

Quantitative Data Summary

The following table summarizes the reported in vitro potency of **RS 504393** from various sources.

Assay Type	Target/Stimulus	Cell Line	Reported IC50
Receptor Binding	Human recombinant CCR2b	-	98 nM[1]
Receptor Binding	Human recombinant CCR1	-	> 100 µM[1]
Chemotaxis Inhibition	MCP-1	-	330 nM[1]
Calcium Influx Inhibition	MCP-1	CCR2-CHL cells	35 nM[5]

Signaling Pathway and Experimental Workflow Diagrams

CCR2 Signaling Pathway

The binding of CCL2 to its receptor CCR2, a G protein-coupled receptor (GPCR), triggers a conformational change that activates intracellular signaling cascades.[2][3] This process begins with the activation of Gαi proteins, leading to the inhibition of adenylyl cyclase.[2] Subsequently, downstream pathways such as the phosphatidylinositol 3-kinase (PI3K)/Akt, Ras/Raf/MEK/ERK, and JAK/STAT pathways are activated, which are crucial for cell migration, survival, and proliferation.[3][6][7]

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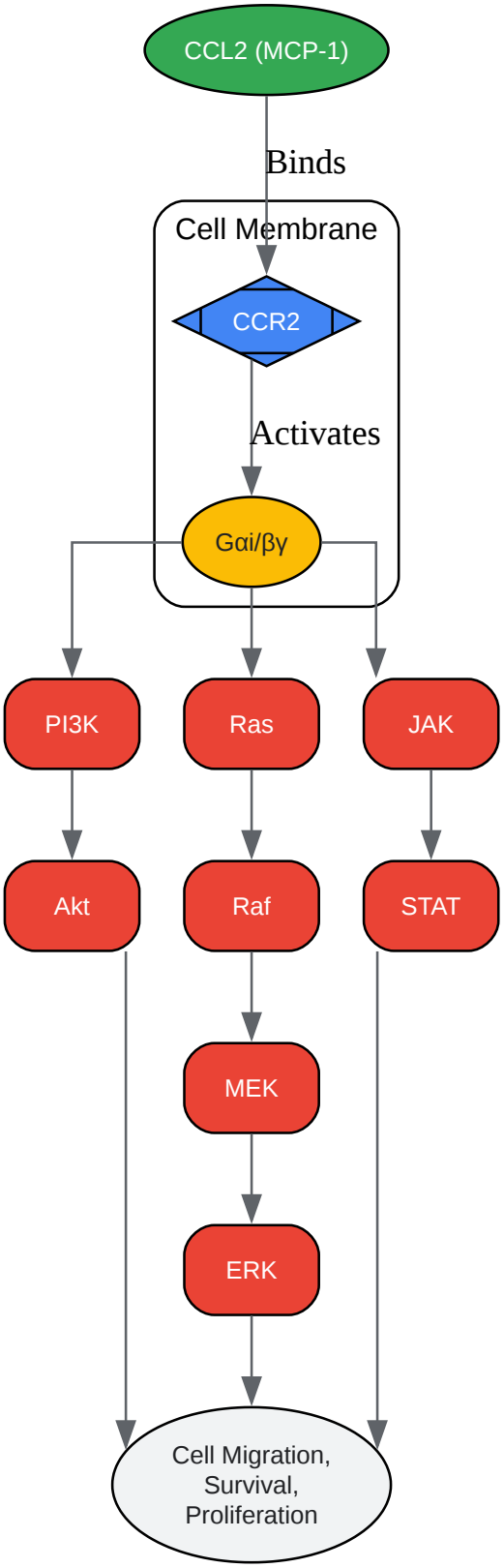

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Simplified CCR2 signaling pathway.

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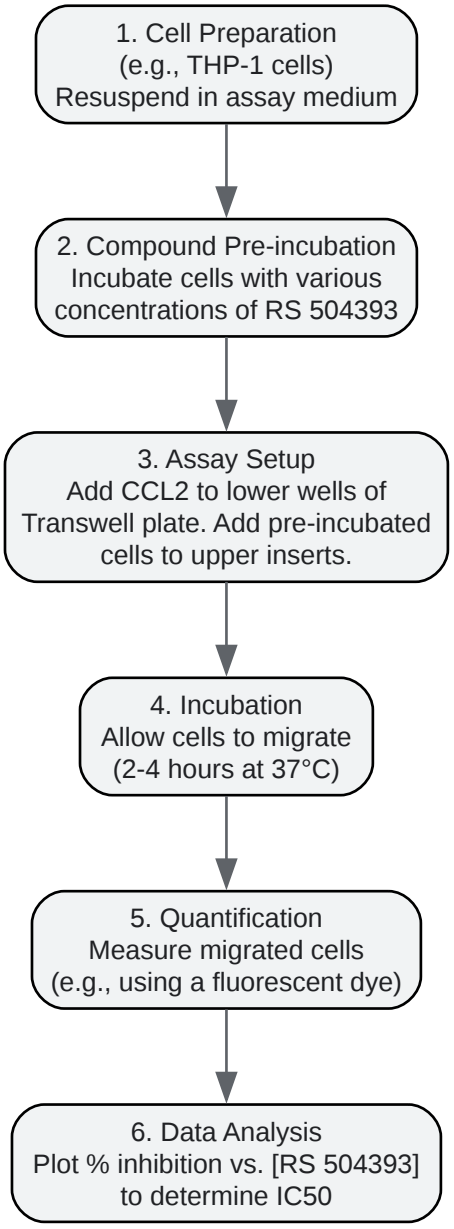
Experimental Workflow: Chemotaxis Assay

A common method to determine the dose-response curve of **RS 504393** is through a chemotaxis assay, which measures the inhibition of CCL2-induced cell migration.



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